

Physical properties of 5,8-dibromo-2-methylquinoxaline (melting point, solubility)

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Compound of Interest

Compound Name: 5,8-dibromo-2-methylquinoxaline

Cat. No.: B8460725

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Physical Properties of 5,8-dibromo-2-methylquinoxaline: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the known physical properties of the heterocyclic compound **5,8-dibromo-2-methylquinoxaline**, specifically focusing on its melting point and solubility. Despite a thorough review of available scientific literature and chemical databases, specific experimentally determined data for **5,8-dibromo-2-methylquinoxaline** remains limited. This document summarizes the available information on closely related compounds to provide a predictive context for its physicochemical behavior.

Summary of Physical Properties

Due to the absence of direct experimental data for **5,8-dibromo-2-methylquinoxaline**, this section presents data for structurally analogous quinoxaline derivatives. These values can offer an estimation of the expected properties of the target compound.

Compound	Molecular Formula	Melting Point (°C)	Solubility
5,8-dibromo-2-methylquinoxaline	C ₉ H ₆ Br ₂ N ₂	Data not available	Data not available
5,8-dibromoquinoxaline	C ₈ H ₄ Br ₂ N ₂	198-203 (decomposes)[1]	Insoluble in water; Soluble in alcohols, ethers, and ketones. [1]
5,8-dibromo-2,3-diethylquinoxaline	C ₁₂ H ₁₂ Br ₂ N ₂	Data not available	Data not available

Computed properties for **5,8-dibromo-2-methylquinoxaline** are available in public databases such as PubChem, but these are theoretical calculations and have not been experimentally verified.

Experimental Protocols

Detailed experimental protocols for the determination of the melting point and solubility of **5,8-dibromo-2-methylquinoxaline** are not available in the reviewed literature. However, standard methodologies for these determinations are well-established in organic chemistry.

Melting Point Determination

A standard protocol for melting point determination would involve the following steps:

- **Sample Preparation:** A small, dry sample of crystalline **5,8-dibromo-2-methylquinoxaline** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus (e.g., a Thiele tube with oil bath or an automated digital instrument) is used.
- **Heating:** The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

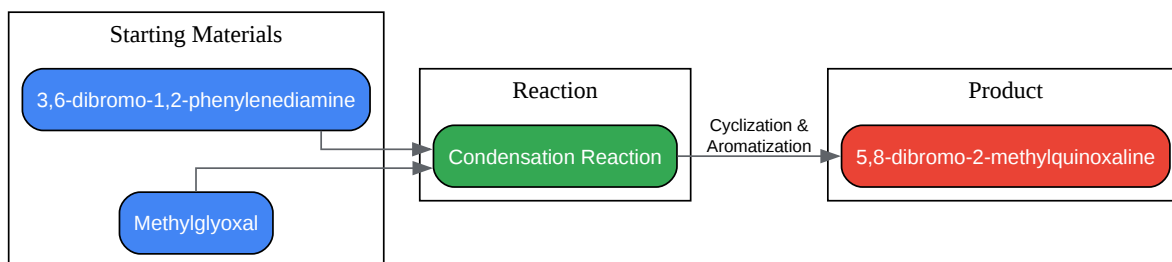
Solubility Determination

A general procedure for determining the qualitative solubility of a compound like **5,8-dibromo-2-methylquinoxaline** is as follows:

- **Solvent Selection:** A range of common laboratory solvents of varying polarities (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane) would be selected.
- **Procedure:** A small, measured amount of the solute (e.g., 10 mg) is added to a specific volume of the solvent (e.g., 1 mL) in a test tube at a controlled temperature (e.g., 25 °C).
- **Observation:** The mixture is agitated, and the solubility is observed and categorized (e.g., soluble, sparingly soluble, insoluble). For quantitative analysis, techniques such as gravimetric analysis after solvent evaporation or spectroscopic methods (e.g., UV-Vis spectrophotometry) using a calibration curve would be employed.

Logical Relationship of Synthesis

While experimental details for the target compound are scarce, a logical workflow for its synthesis can be inferred from general quinoxaline synthesis methods. The most common route involves the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound.



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References

- 1. chembk.com [chembk.com]
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